

Personal protective equipment for handling 3-Bromo-2-methylaniline, HCl

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Compound of Interest

Compound Name: 3-Bromo-2-methylaniline, HCl

Cat. No.: B580170

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Essential Safety & Handling Guide: 3-Bromo-2-methylaniline, HCl

This guide provides immediate, essential safety and logistical information for handling 3-Bromo-2-methylaniline hydrochloride. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and proper disposal.

Chemical Profile:

Property	Value
Chemical Name	3-Bromo-2-methylaniline hydrochloride
CAS Number	13194-70-2 (for 4-Bromo-2-methylaniline hydrochloride, a related compound)
Molecular Formula	C ₇ H ₉ BrClN
Appearance	Colorless to Brown clear liquid (for the free base)
Primary Hazards	Harmful if swallowed or in contact with skin, causes skin irritation, causes serious eye irritation.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for splash hazards.
Skin and Body Protection	Protective clothing, including a lab coat. Long-sleeved clothing is recommended.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. ^{[1][2][3]} If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a calibrated emergency eyewash station and safety shower are readily accessible.^[4]
- Work in a well-ventilated area, preferably within a certified chemical fume hood.^[1]
- Keep the container tightly closed when not in use.^[1]

2. Handling the Chemical:

- Avoid direct contact with skin, eyes, and clothing.^{[1][3]}
- Do not breathe dust, fumes, gas, mist, vapors, or spray.^{[1][2]}
- Wash hands thoroughly after handling.^{[2][5][6]}

- Do not eat, drink, or smoke in the handling area.[5][6]

3. In Case of a Spill:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and collect for disposal.
- For solid spills, carefully sweep or scoop up the material to avoid creating dust.
- Ventilate the area and wash the spill site after material pickup is complete.

Emergency First Aid Procedures

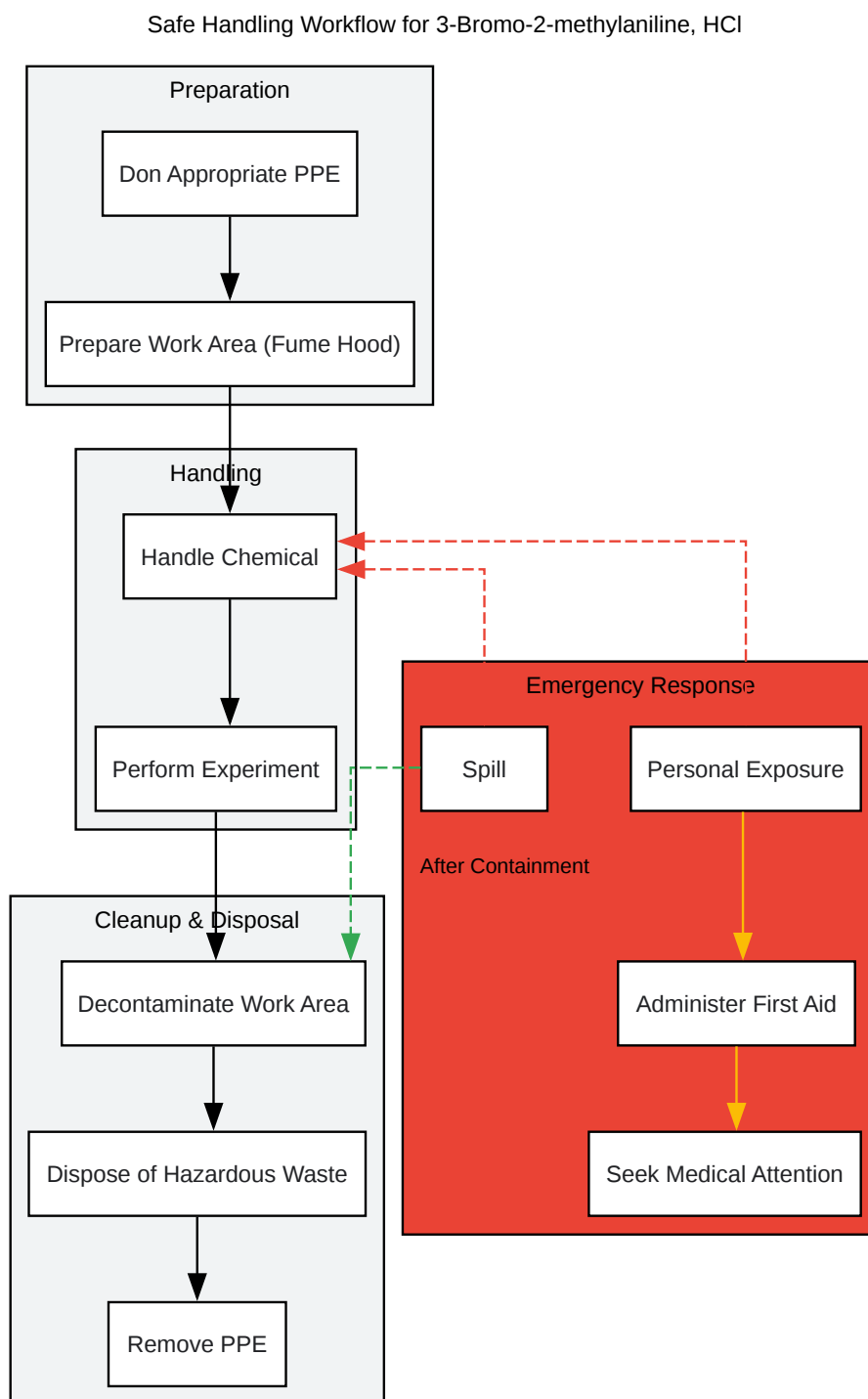
Exposure Route	First Aid Measures
If Inhaled	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
In Case of Skin Contact	Immediately wash the skin with plenty of soap and water.[1][3] Remove contaminated clothing and wash it before reuse.[7] Seek medical attention if irritation persists.
In Case of Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do.[1][2][7] Seek immediate medical attention.
If Swallowed	Do NOT induce vomiting. Rinse mouth with water.[2][5] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Disposal Plan

All waste materials must be treated as hazardous waste.

- Chemical Waste: Dispose of contents and container in accordance with local, state, and federal regulations.^{[1][5][6]} Do not dispose of down the drain.
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste.

Experimental Workflow



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Caption: Safe Handling Workflow for **3-Bromo-2-methylaniline, HCl**

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